

Personal protective equipment for handling 4-(Furan-3-yl)butan-2-one

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Compound of Interest

Compound Name: 4-(Furan-3-yl)butan-2-one

Cat. No.: B15319519

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Essential Safety and Handling Guide for 4-(Furan-3-yl)butan-2-one

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **4-(Furan-3-yl)butan-2-one**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical.

Hazard Summary

While a specific Safety Data Sheet (SDS) for **4-(Furan-3-yl)butan-2-one** is not readily available, a hazard assessment can be made by considering its structural components: a furan ring and a ketone functional group.

- **Furan Moiety:** Furan is classified as a flammable liquid and vapor. It is harmful if swallowed or inhaled, causes skin irritation, is suspected of causing genetic defects, and may cause cancer.[1][2] It may also form explosive peroxides upon exposure to air and light.[2]
- **Ketone Moiety (similar to 2-Butanone/MEK):** 2-Butanone is a highly flammable liquid and vapor that can cause serious eye irritation and may cause drowsiness or dizziness.[3][4] Prolonged or repeated exposure can lead to skin dryness or cracking.[3]

Therefore, **4-(Furan-3-yl)butan-2-one** should be handled as a flammable, potentially carcinogenic, and irritant compound with potential for peroxide formation.

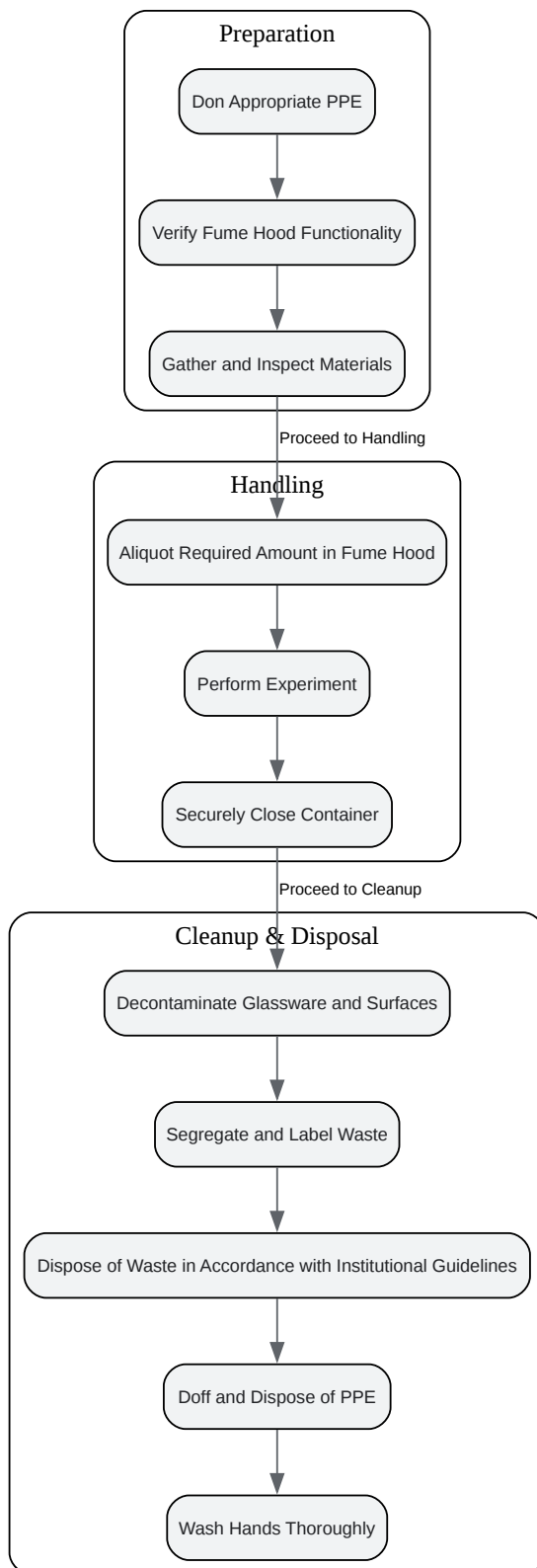
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personal safety. The following table summarizes the required PPE for handling **4-(Furan-3-yl)butan-2-one**.

PPE Category	Specification
Hand Protection	Double gloving is recommended. Use a pair of disposable nitrile gloves as a base layer. The outer layer should be a robust, chemical-resistant glove specifically designed for handling ketones, such as those made from butyl rubber or specialized laminates. [5] [6] [7]
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 standards are mandatory. [8] A face shield should be worn over the goggles, especially when handling larger quantities or when there is a risk of splashing. [8] [9]
Body Protection	A flame-resistant laboratory coat should be worn and kept buttoned. [8] For operations with a higher risk of splashes, a chemical-resistant apron or coveralls should be used. [9] [10]
Respiratory Protection	All work with 4-(Furan-3-yl)butan-2-one should be conducted in a certified chemical fume hood to minimize inhalation exposure. [3] If a fume hood is not available or during a spill, a respirator with an organic vapor cartridge is required. [8] [10]
Foot Protection	Closed-toe, chemical-resistant shoes must be worn in the laboratory at all times. [8] [9]

Experimental Workflow and Safety Protocols

The following diagram illustrates the standard operating procedure for the safe handling of **4-(Furan-3-yl)butan-2-one**, from preparation to disposal.



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Safe Handling Workflow for **4-(Furan-3-yl)butan-2-one**

Operational and Disposal Plans

Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[3][4]
- Keep containers tightly closed to prevent the formation of explosive peroxides and to minimize exposure to air and light.[2]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[3]

Spill Management:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand). Do not use combustible materials like paper towels.
- Collect: Wearing appropriate PPE, carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

Disposal:

- All waste containing **4-(Furan-3-yl)butan-2-one**, including contaminated PPE and absorbent materials, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.
- Containers should be clearly labeled with the chemical name and associated hazards.

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